

Technical Support Center: Addressing Stress Cracking in Tefzel® Components

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Compound of Interest

Compound Name: Tefzel

Cat. No.: B1215275

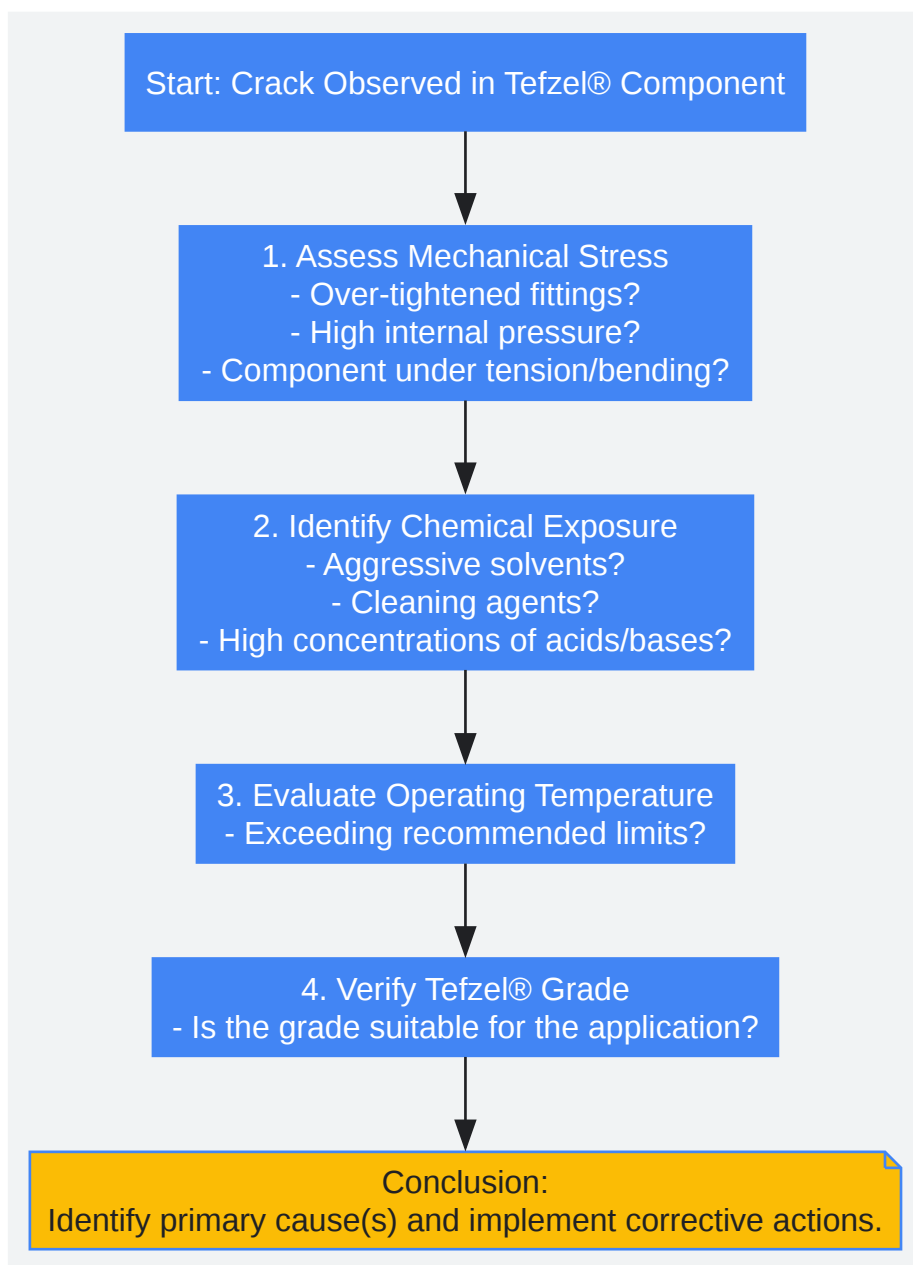
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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing stress cracking in **Tefzel®** (ETFE) components under load.

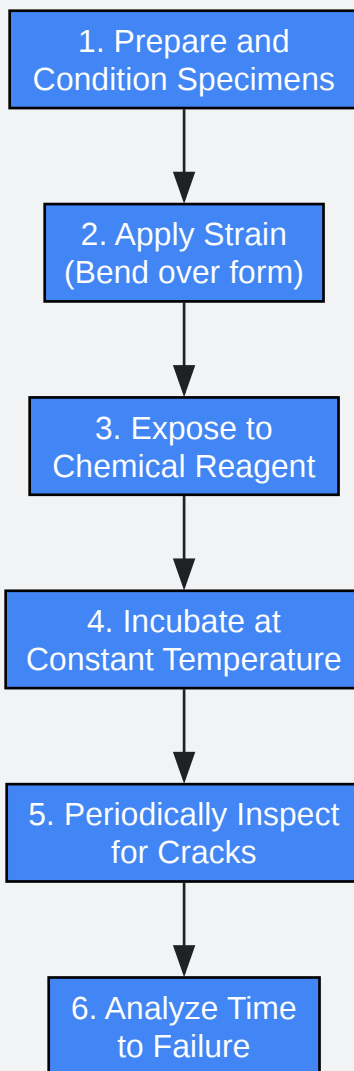
Troubleshooting Guide

Q1: I am observing cracks in my **Tefzel®** tubing/fittings. How can I determine the cause?

Cracking in **Tefzel®** components under load is often attributed to Environmental Stress Cracking (ESC). This phenomenon occurs from the combined action of tensile stress and a sensitizing chemical agent.^[1] To diagnose the issue, follow this troubleshooting workflow:



Experimental Workflow: Bent Strip ESCR Test (ISO 22088-3)



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References

- 1. americandurafilm.com [americandurafilm.com]

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